

# Handling and safety precautions for 2,3,3,3-Tetrafluoropropanal

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## Compound of Interest

Compound Name: 2,3,3,3-Tetrafluoropropanal

Cat. No.: B15149481

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## Technical Support Center: 2,3,3,3-Tetrafluoropropanal

Disclaimer: There is currently limited publicly available safety and handling data specifically for **2,3,3,3-Tetrafluoropropanal**. The following information has been compiled from data on structurally similar compounds, including 2,3,3,3-Tetrafluoropropene, 2,2,3,3-Tetrafluoropropan-1-ol, and other fluorinated propanals. This guide should be used as a preliminary reference, and a comprehensive, substance-specific risk assessment should be conducted before use.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,3,3,3-Tetrafluoropropanal**?

Based on analogous compounds, **2,3,3,3-Tetrafluoropropanal** is expected to be a flammable liquid and vapor.<sup>[1]</sup> It may cause skin and eye irritation, and inhalation of vapors may lead to respiratory tract irritation.<sup>[1][2]</sup> Due to the aldehyde functional group, it may be prone to oxidation and polymerization.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A comprehensive risk assessment should determine the specific PPE required. However, based on data from similar fluorinated compounds, the following is recommended:

- Eye Protection: Chemical safety goggles and a face shield.<sup>[3]</sup>

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A flame-retardant lab coat and, if a significant risk of splashing exists, chemical-resistant coveralls.[4]
- Respiratory Protection: All handling of **2,3,3,3-Tetrafluoropropanal** should be conducted in a well-ventilated fume hood. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[2][3]

Q3: How should I properly store **2,3,3,3-Tetrafluoropropanal**?

Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][2][3]  
It should be kept in a tightly sealed container, and away from oxidizing agents, strong acids, and strong bases.[2][3]

Q4: What should I do in case of a spill?

For minor spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[1] For larger spills, evacuate the area and contact emergency services. Ensure adequate ventilation and eliminate all ignition sources.[1][4]

Q5: What is the appropriate first aid response to exposure?

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3]

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpected Color Change or Polymerization in Sample	Contamination with impurities (e.g., acids, bases, metals) or exposure to air/light.	1. Ensure the compound is stored under an inert atmosphere (e.g., argon, nitrogen).2. Check for and eliminate any potential sources of contamination in your reaction setup.3. Use freshly distilled or purified material for experiments.
Inconsistent Experimental Results	Decomposition of the aldehyde over time.	1. Use the compound as fresh as possible.2. Consider re-purifying the material if it has been stored for an extended period.3. Store in a refrigerator or freezer, depending on the compound's stability and melting point (specific data not available).
Pressure Buildup in Reaction Vessel	The reaction is more exothermic than anticipated, or a gaseous byproduct is being generated.	1. Ensure your reaction setup includes adequate pressure relief (e.g., a bubbler).2. Add reagents slowly and with efficient stirring.3. Monitor the reaction temperature closely and have a cooling bath readily available.

## Quantitative Data on Analogous Compounds

Physical and Chemical Properties of 2,3,3,3-Tetrafluoropropene

Property	Value
Molecular Formula	C3H2F4
Molecular Weight	114.04 g/mol [5][6]
Boiling Point	-28°C to -29.4°C[6][7]
Melting Point	-152°C[6]
Vapor Pressure	580-600 kPa at 20-21.1°C[6][7]
Water Solubility	198.2 mg/L at 24°C[6][7]
Autoignition Temperature	405°C[7]
Flammability Limits	6.2 - 12.3% in air[7]

#### Toxicological Data of 2,3,3,3-Tetrafluoropropene

Test	Result
Acute Inhalation Toxicity (Rat, 4h)	No lethality up to 405,800 ppm[8]
Acute Inhalation Toxicity (Mouse, 4h)	No lethality up to 101,850 ppm[8]
Developmental Toxicity (Rat)	No significant effects up to 50,000 ppm[8]
Mutagenicity (Salmonella typhimurium TA 100 and Escherichia coli WP2 uvrA)	Mutagenic at concentrations of 20% and higher with metabolic activation[8]

## Experimental Protocols

### General Protocol for Handling 2,3,3,3-Tetrafluoropropanal in a Reaction

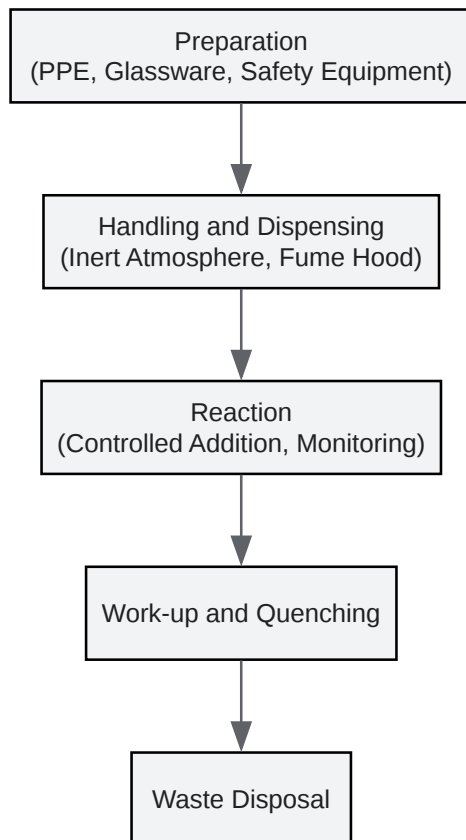
Disclaimer: This is a generalized protocol and must be adapted to the specific requirements of your experiment. A thorough risk assessment must be performed before starting any new procedure.

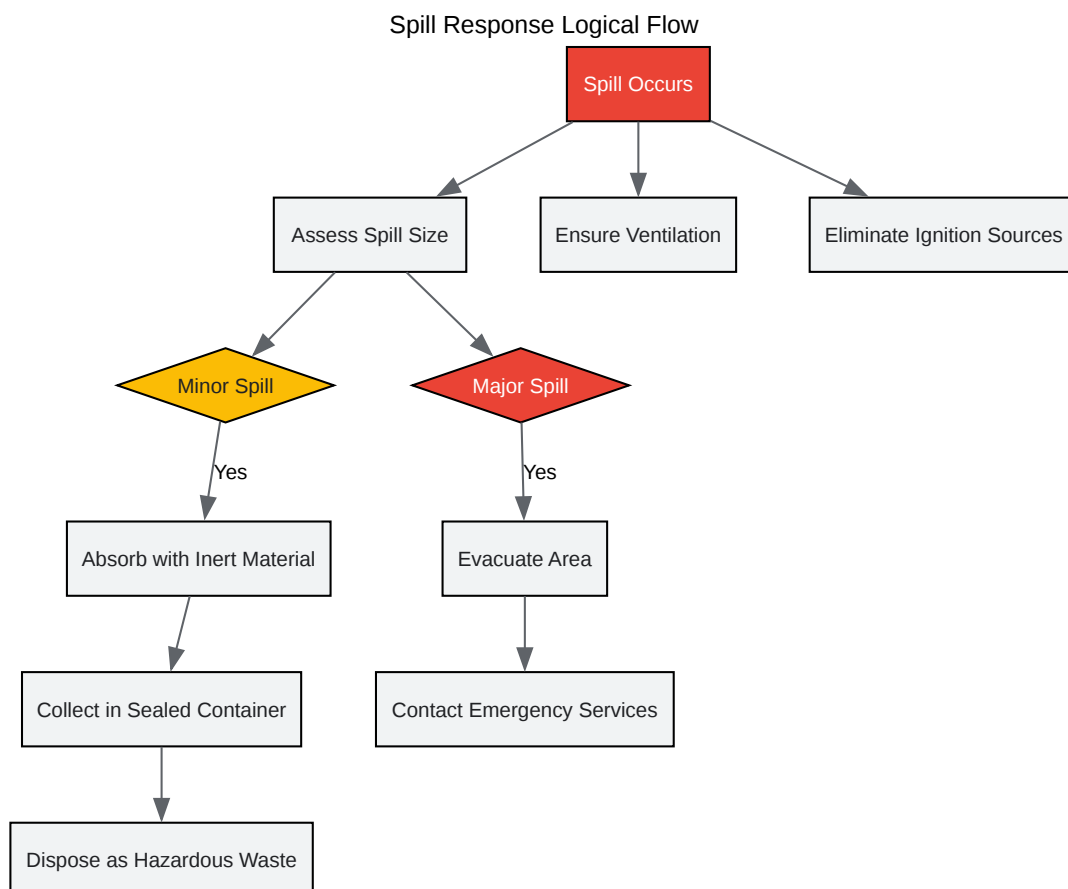
- Preparation:

- Ensure a fume hood is available and functioning correctly.
- Have all necessary PPE readily available (see FAQs).
- Set up all glassware and ensure it is dry and clean.
- Have an appropriate fire extinguisher (e.g., dry chemical, carbon dioxide) and spill kit nearby.
- Prepare a cooling bath (e.g., ice-water) in case of an exothermic reaction.
- Handling and Dispensing:
  - Bring the sealed container of **2,3,3,3-Tetrafluoropropanal** to room temperature if it was refrigerated.
  - If the reaction is sensitive to air or moisture, use an inert atmosphere (e.g., nitrogen or argon).
  - Transfer the required amount of the compound using a syringe or cannula if under an inert atmosphere, or by pouring carefully in the fume hood.
  - Keep the container sealed when not in use.
- Reaction:
  - Add **2,3,3,3-Tetrafluoropropanal** to the reaction vessel slowly and in a controlled manner, especially if the reaction is expected to be exothermic.
  - Monitor the reaction for any signs of unexpected changes (e.g., rapid temperature increase, color change, gas evolution).
- Work-up and Waste Disposal:
  - Quench the reaction carefully using an appropriate method.
  - Dispose of all waste, including empty containers and contaminated materials, in accordance with local, state, and federal regulations for hazardous chemical waste.

## Visualizations

## General Experimental Workflow for Handling 2,3,3,3-Tetrafluoropropanal





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## References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. synquestlabs.com [synquestlabs.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. produkte.linde-gas.at [produkte.linde-gas.at]
- 5. 2,3,3,3-Tetrafluoropropene | CymitQuimica [cymitquimica.com]
- 6. 2,3,3,3-TETRAFLUOROPROPENE CAS#: 754-12-1 [m.chemicalbook.com]
- 7. 2,3,3,3-Tetrafluoropropene | CH<sub>2</sub>CF<sub>3</sub> | CID 2776731 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. The acute, developmental, genetic and inhalation toxicology of 2,3,3,3-tetrafluoropropene (HFO-1234yf) - PubMed [pubmed.ncbi.nlm.nih.gov]
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